

A Comprehensive Spectroscopic Guide to 7-Chloro-1,8-naphthyridin-2-amine

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Compound of Interest

Compound Name: 7-Chloro-1,8-naphthyridin-2-amine

CAS No.: 15944-33-9

Cat. No.: B096777

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Introduction: The Significance of the 1,8-Naphthyridine Scaffold

The 1,8-naphthyridine core is a nitrogen-containing heterocyclic structure recognized in medicinal chemistry as a "privileged scaffold."^[1] This designation is reserved for molecular frameworks that are capable of binding to a diverse range of biological targets, making them foundational for the development of novel therapeutics.^{[2][3]} Derivatives of 1,8-naphthyridine have demonstrated a wide spectrum of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^{[2][3]}

7-Chloro-1,8-naphthyridin-2-amine (CAS No. 15944-33-9) is a key building block and intermediate used in the synthesis of more complex molecules for pharmaceutical and materials science research.^{[4][5][6]} Accurate structural confirmation and purity assessment are paramount in the drug development pipeline. Spectroscopic analysis provides the definitive data required for this characterization.

This technical guide offers an in-depth analysis of the expected spectroscopic data for **7-Chloro-1,8-naphthyridin-2-amine**, grounded in first principles and data from closely related

analogues. We will explore the interpretation of its Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectra, providing the "why" behind the data and the experimental protocols for their acquisition.

Molecular Structure and Analysis

To properly interpret spectroscopic data, a clear understanding of the molecule's structure is essential. The atoms are numbered according to standard IUPAC nomenclature for the 1,8-naphthyridine ring system.

Caption: Molecular structure of **7-Chloro-1,8-naphthyridin-2-amine** with IUPAC numbering.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry is the first-line technique for confirming the molecular identity of a synthesized compound. It provides a highly accurate measurement of the molecular weight, which directly validates the elemental composition. For halogenated compounds like this one, MS is particularly powerful due to the characteristic isotopic patterns of elements like chlorine and bromine.

Experimental Protocol: Electrospray Ionization (ESI-MS)

The choice of ESI is based on its soft ionization nature, which is ideal for polar, medium-sized organic molecules like **7-Chloro-1,8-naphthyridin-2-amine**. It typically generates the protonated molecular ion $[M+H]^+$ with minimal fragmentation, simplifying spectral interpretation.

- **Sample Preparation:** Dissolve approximately 1 mg of the compound in 1 mL of a suitable volatile solvent such as methanol or acetonitrile.^[7] Dilute this stock solution to a final concentration of ~1 µg/mL.
- **Instrumentation:** Use a high-resolution mass spectrometer (e.g., TOF or Orbitrap) equipped with an ESI source.
- **Measurement:** Infuse the sample solution into the ESI source. Acquire the spectrum in positive ion mode, as the basic nitrogen atoms in the naphthyridine ring and the amino group are readily protonated.

- **Data Analysis:** Identify the monoisotopic mass of the molecular ion and compare it to the calculated theoretical mass. Analyze the isotopic distribution pattern.

Predicted Mass Spectrometry Data

While experimental spectra are the gold standard, predicted data from databases like PubChem provide a reliable reference for what to expect.



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Authoritative Interpretation

The molecular formula $C_8H_6ClN_3$ has a calculated monoisotopic mass of 179.0250 Da.[4] The most crucial observation in the mass spectrum will be the $[M+H]^+$ peak at m/z 180.0323.[8]

A key confirmatory feature is the isotopic pattern caused by the chlorine atom. Chlorine has two stable isotopes: ^{35}Cl (75.77% abundance) and ^{37}Cl (24.23% abundance). This results in two prominent peaks for any chlorine-containing fragment:

- An M peak (containing ^{35}Cl).
- An M+2 peak (containing ^{37}Cl) with an intensity approximately one-third (3:1 ratio) of the M peak.[9]

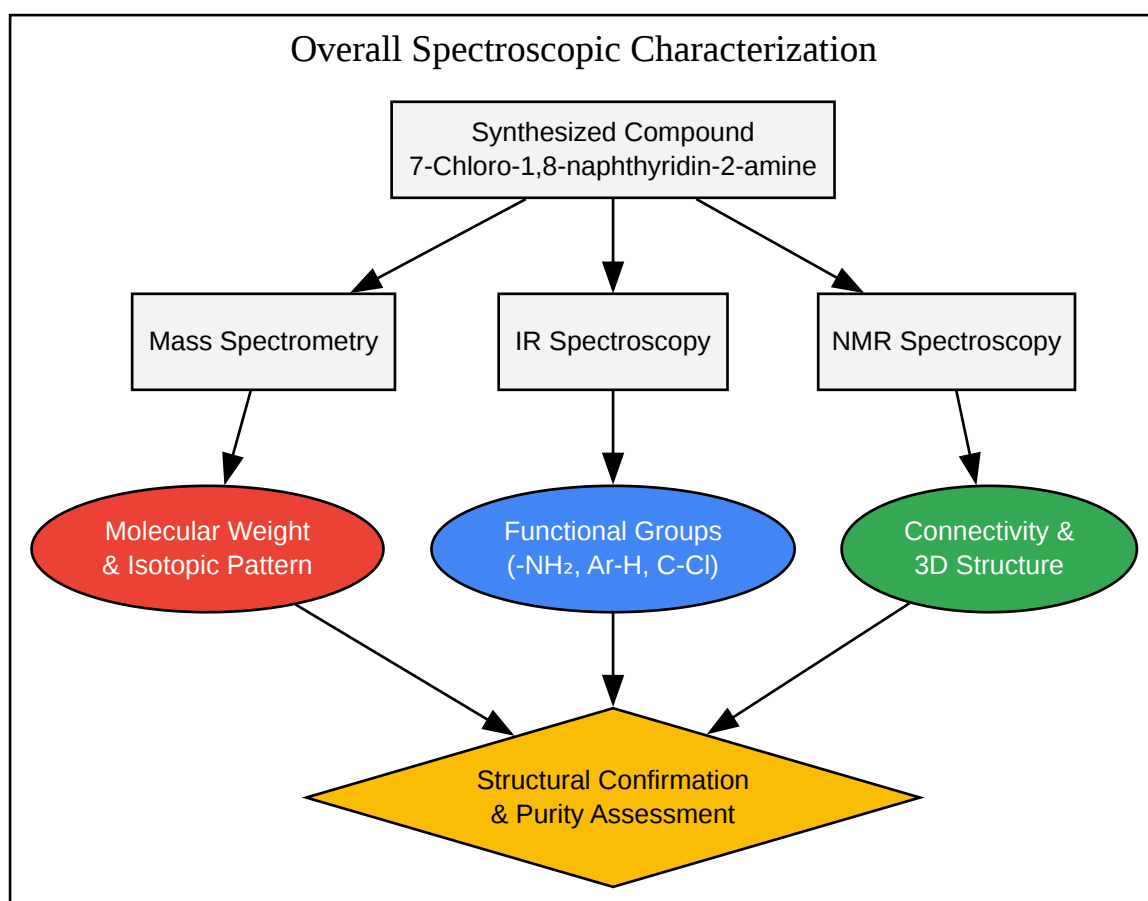
Therefore, the spectrum should exhibit a peak at m/z 180 and a peak at m/z 182 with an intensity ratio of roughly 3:1, which is an unmistakable signature of a monochlorinated compound.[2]



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